

4-Azepanone hydrochloride safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-Azepanone hydrochloride

Cat. No.: B019539

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Technical Guide: Safety and Handling of 4-Azepanone Hydrochloride

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **4-Azepanone hydrochloride** (CAS No: 50492-22-3). The information is compiled from various safety data sheets and chemical databases to ensure researchers can work with this compound safely and effectively.

Hazard Identification and Classification

4-Azepanone hydrochloride is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][2]} It is crucial to understand these hazards before handling the compound.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1][2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2][3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[1][2]

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation[1][2] |

GHS Label Elements:

- Pictograms:

-  alt text
-  alt text

- Signal Word: Danger[1][2]

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P405: Store locked up.[4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Azepanone hydrochloride** is essential for its proper handling and storage.

Table 2: Physical and Chemical Data

Property	Value	Source
Molecular Formula	C₆H₁₂ClNO	[1] [5]
Molecular Weight	149.62 g/mol	[1]
Appearance	Colorless crystal or white powder/solid	[2] [4] [5]
Melting Point	176 - 181 °C	[4]
Flash Point	152 °C	[4]
Solubility	Soluble in water and alcohol solvents	[5]

| Partition Coefficient (log Pow) | -0.952 [\[4\]](#) |

Handling, Storage, and Personal Protection

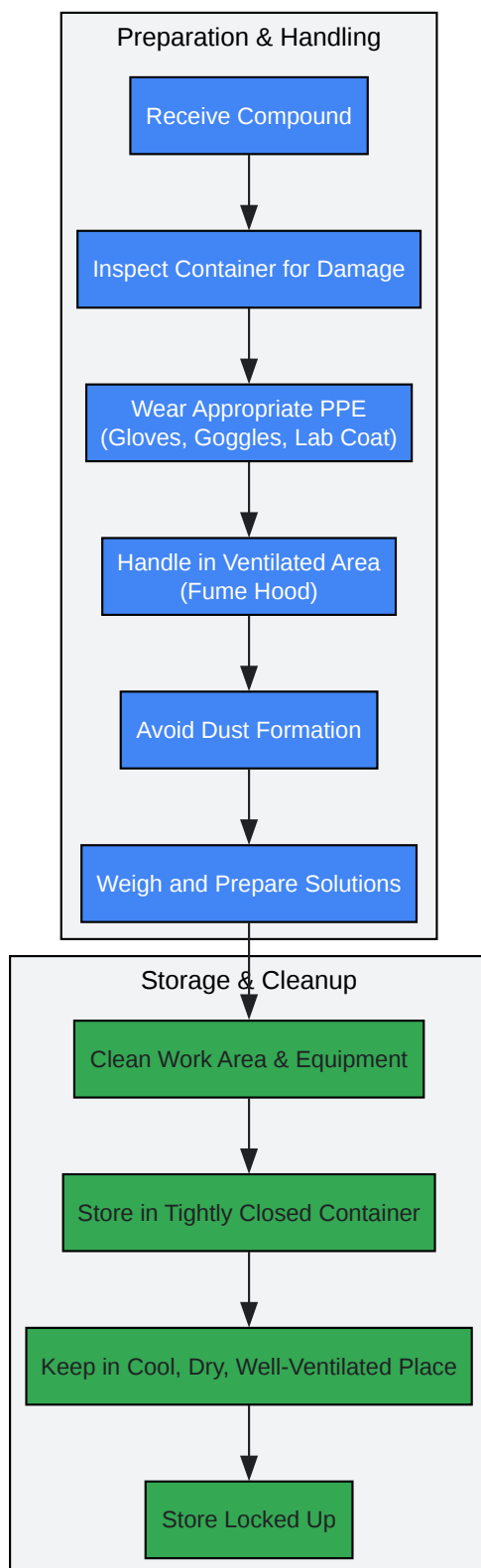
Proper procedures must be followed to minimize risk during the handling and storage of this compound.

Adequate PPE is mandatory when working with **4-Azepanone hydrochloride**.

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[\[2\]](#)[\[3\]](#)
- Hand Protection: Use chemical-resistant gloves tested according to standards like EN 374. [\[2\]](#)[\[3\]](#)
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[3\]](#)

- Respiratory Protection: In cases of poor ventilation or dust formation, use a dust respirator.
[3]

The following workflow outlines the critical steps for safely managing **4-Azepanone hydrochloride** in a laboratory setting.



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Caption: Workflow for Safe Handling and Storage.

- General Storage: Keep containers tightly closed and store in a cool, dry, and well-ventilated area.^[2]^[4] The substance should be stored locked up.^[4]
- Stock Solutions: For long-term stability, prepared stock solutions should be stored under specific conditions.

Table 3: Recommended Storage for Stock Solutions

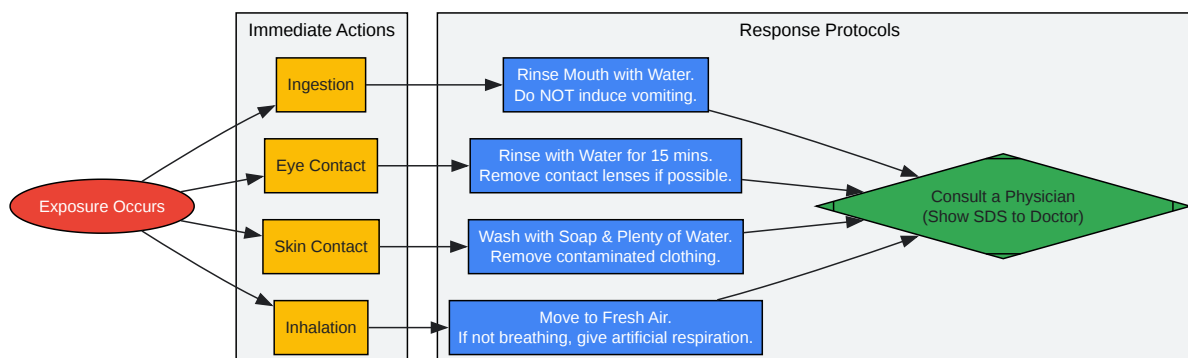
Storage Temperature	Duration	Notes
-80°C	6 months	Sealed storage, away from moisture
-20°C	1 month	Sealed storage, away from moisture

Source:^[6]

First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

The following diagram outlines the initial response protocol for various types of exposure.

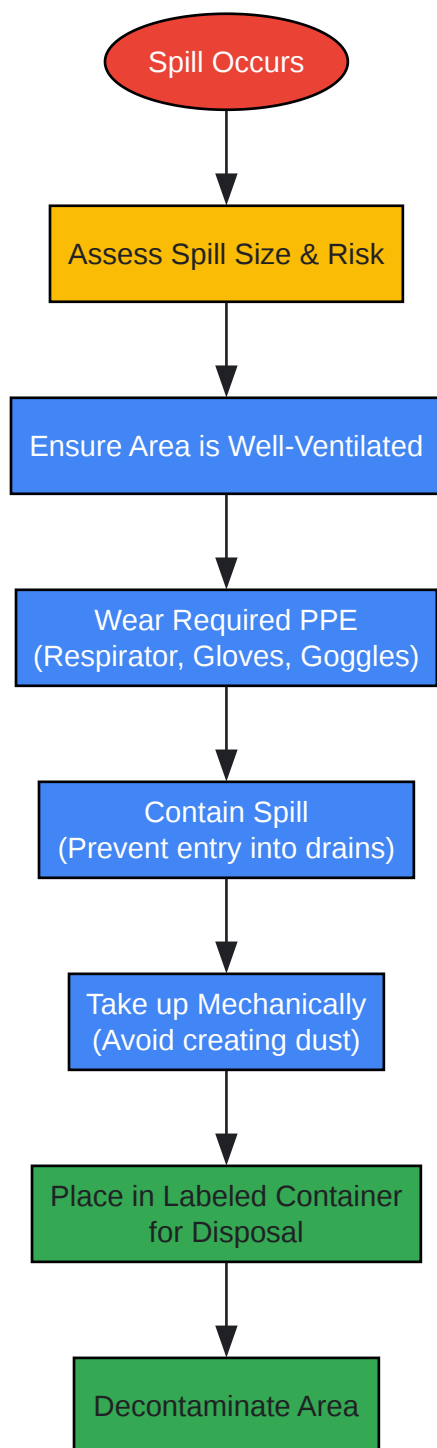


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Caption: Emergency First Aid Protocol for Exposure.

- General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[2][4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[2][4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[2][4]
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor immediately.[2][4][7]
- Fire-Fighting: This material is combustible.[2] Use water spray, foam, or dry extinguishing powder.[2] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[2]

- Accidental Release: In case of a spill, avoid dust formation.^[2] Take up the material mechanically and place it in suitable containers for disposal.^[2] Ensure adequate ventilation of the affected area.^[2]



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Caption: Accidental Spill Response Procedure.

Toxicological and Stability Information

- **Toxicological Summary:** While detailed toxicological studies are not widely available, the GHS classification indicates that the substance is harmful if swallowed or inhaled, causes skin irritation, and poses a risk of serious eye damage.[1][2] No ingredients are listed as probable or confirmed human carcinogens by IARC.[4]
- **Stability and Reactivity:** The compound is stable under recommended storage conditions. It is combustible, and deposited dust has the potential for explosion.[2]

Cited Experimental Protocol: Example of Synthesis

The following is a summarized synthesis protocol found in the literature, provided as a methodological example involving the compound. This is not a protocol for safety testing but illustrates a practical application.

Objective: Synthesize azepan-4-one hydrochloride.

Methodology:

- A solution of N-ethoxycarbonyl-4-piperidone (600 mg, 3.00 mmol) in anhydrous ether (1.5 mL) is prepared under a nitrogen atmosphere and cooled to -35 °C.[8]
- Solutions of boron trifluoride in ethyl ether (380 µL, 3.00 mmol) and ethyl diazoacetate (412 µL, 3.92 mmol), each dissolved in anhydrous ether (0.4 mL), are added simultaneously to the cooled reaction mixture.[8]
- The mixture is stirred at -35 °C for 1.5 hours, then slowly warmed to room temperature.[8]
- The reaction is quenched by washing with a 30% aqueous potassium carbonate solution (3 mL).[8]
- The organic phase is extracted with ethyl acetate (3 x 5 mL).[8]
- The combined organic layers are dried with anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.[8]

- The resulting crude product is dissolved in 4N aqueous hydrochloric acid (13 mL) and refluxed for 6 hours.[8]
- The solvent is removed under reduced pressure to yield the final product, **4-Azepanone hydrochloride**. [8]

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